

Application Notes and Protocols for 2-(4-Phenoxyphenoxy)ethanamine

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Compound of Interest

Compound Name: 2-(4-Phenoxyphenoxy)ethanamine

CAS No.: 72490-14-3

Cat. No.: B3023596

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Introduction: Navigating the Complexities of Aromatic Amines

2-(4-Phenoxyphenoxy)ethanamine is a primary aromatic amine, a class of compounds widely utilized as building blocks in pharmaceutical synthesis and materials science. Despite their utility, aromatic amines as a class present significant health and environmental hazards, including potential carcinogenicity, mutagenicity, and toxicity.[1][2] Their reactivity and potential for absorption through the skin necessitate the implementation of rigorous and well-documented handling and storage protocols.[1]

This guide is designed for researchers, scientists, and drug development professionals. It moves beyond a simple checklist of procedures to provide a framework for safe and effective utilization of **2-(4-Phenoxyphenoxy)ethanamine**. The protocols herein are built on the principles of risk mitigation, causality, and self-validation, ensuring that every step is understood in the context of chemical safety and scientific integrity. By adhering to these guidelines, researchers can minimize exposure risks, ensure compound stability, and maintain the integrity of their experimental outcomes.

Section 1: Compound Identification and Physicochemical Properties

A precise understanding of a compound's properties is the foundation of safe handling. **2-(4-Phenoxyphenoxy)ethanamine** is a solid at room temperature, a factor that influences weighing and dissolution procedures. Its molecular structure, featuring an amine group and two aromatic rings, dictates its reactivity and toxicological profile.

Property	Value	Source
CAS Number	31637-86-2	Internal Database
Molecular Formula	C ₁₄ H ₁₅ NO	
Molecular Weight	213.28 g/mol	
Appearance	Solid	
SMILES String	NCCC1=CC=C(C=C1)OC2=C C=CC=C2	
InChI Key	JNHPLGDXCJAUBX- UHFFFAOYSA-N	

Section 2: Hazard Identification and Mandatory Risk Assessment

The primary hazards associated with **2-(4-Phenoxyphenoxy)ethanamine** and related aromatic amines are acute toxicity, serious eye damage, and potential long-term health effects. [1] A thorough risk assessment is not merely a recommendation but a mandatory prerequisite before any handling of this compound. This process involves identifying hazards, evaluating risks, and implementing control measures.

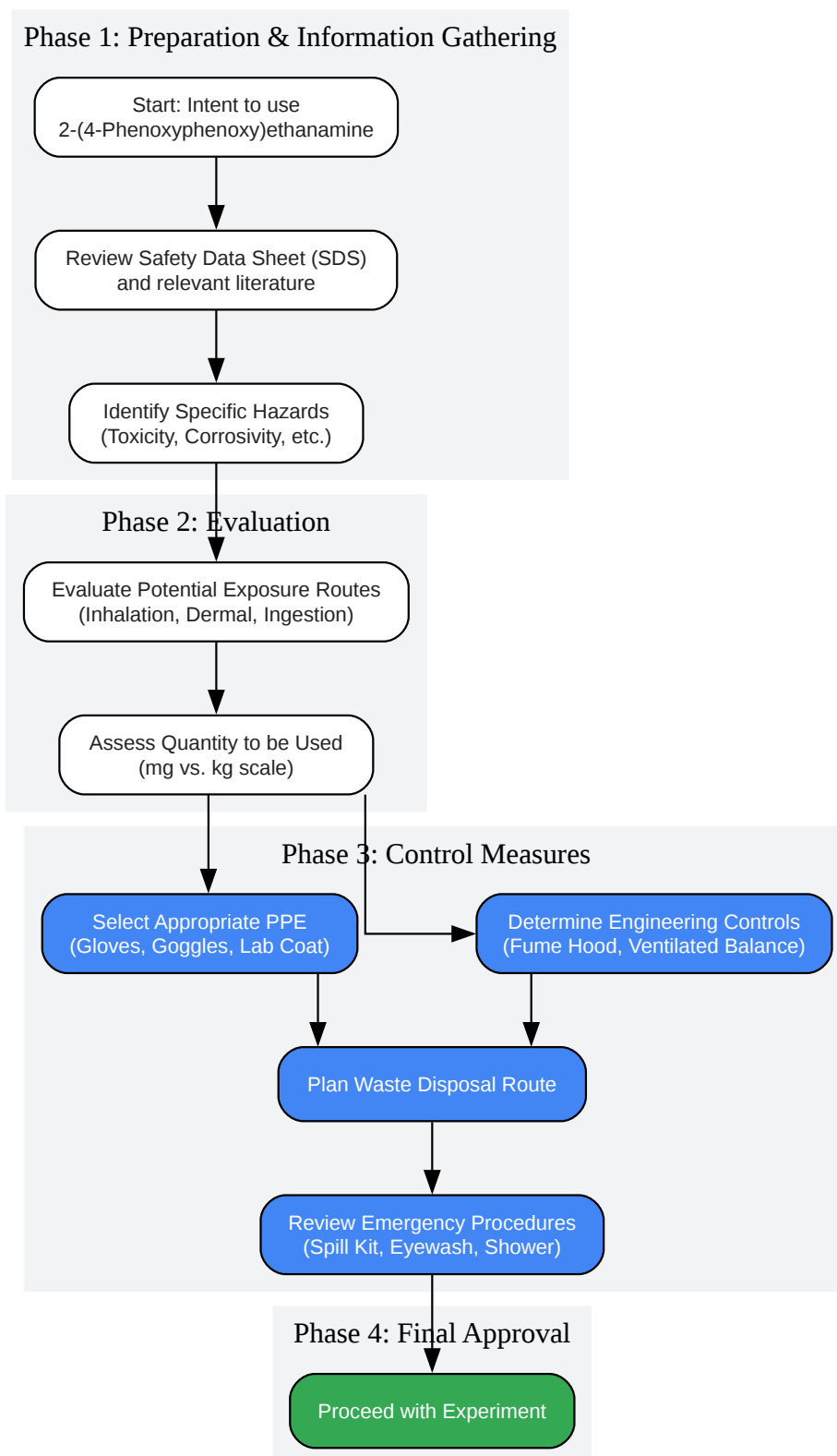
Summary of Known Hazards

Hazard Classification	GHS Code	Description	Citation
Acute Toxicity, Oral (Category 4)	H302	Harmful if swallowed.	[3]
Serious Eye Damage (Category 1)	H318	Causes serious eye damage.	
Skin Corrosion/Irritation	H314	Causes severe skin burns and eye damage (Assumed based on similar compounds).	[4][5]
Environmental Hazard	-	Aromatic amines can be toxic to aquatic life.	[1][2]

Note: Due to the limited specific data for this exact compound, hazard classifications are supplemented with data from structurally similar aromatic amines.

Pre-Handling Risk Assessment Workflow

Before proceeding to the laboratory, every researcher must complete a risk assessment. This workflow ensures that all potential hazards are considered and mitigated.



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Caption: Mandatory Risk Assessment Workflow before handling the compound.

Section 3: Long-Term Storage Protocols

The stability and integrity of **2-(4-Phenoxyphenoxy)ethanamine** are contingent upon proper storage conditions. Aromatic amines can be sensitive to light, air (oxidation), and moisture.[6] [7] Improper storage can lead to degradation, compromising experimental results and potentially forming more hazardous byproducts.

Storage Condition Parameters

Parameter	Requirement	Rationale & Causality
Temperature	Store in a cool, dry place. Recommended: <30°C (86°F). [6]	Prevents potential decomposition and minimizes volatility. Elevated temperatures can accelerate oxidative degradation.
Atmosphere	Inert gas (Argon or Nitrogen) overlay is recommended for long-term storage.	Amines are susceptible to oxidation by atmospheric oxygen. An inert atmosphere prevents this degradation pathway.
Light	Store in an amber or opaque container in a dark location.[7]	Protects the compound from light-induced degradation (photolysis), which can cleave bonds and create impurities.
Moisture	Keep container tightly sealed in a dry environment.[8][6]	Amines are hygroscopic and can absorb atmospheric moisture, which may affect reactivity or sample weight accuracy.[6]
Container	Use high-density polyethylene (HDPE) or amber glass bottles with a secure, tight-fitting cap. [6]	Ensures material compatibility and prevents leakage or contamination.
Segregation	Store away from strong oxidizing agents, acids, and acid chlorides.	Prevents violent reactions. Amines are basic and will react exothermically with acids.

Section 4: Safe Handling and Use Protocols

Handling protocols are designed to minimize all routes of exposure. Given that many aromatic amines are readily absorbed through the skin, dermal protection is as critical as respiratory protection.[1]

Engineering Controls

The first line of defense is to handle the compound within a controlled environment.

- **Chemical Fume Hood:** All handling of the solid compound and its solutions must be performed inside a certified chemical fume hood to prevent inhalation of dust or vapors.[9]
- **Ventilated Enclosure:** Use a ventilated balance enclosure or a powder containment hood when weighing the solid material to prevent the release of fine particulates into the lab environment.

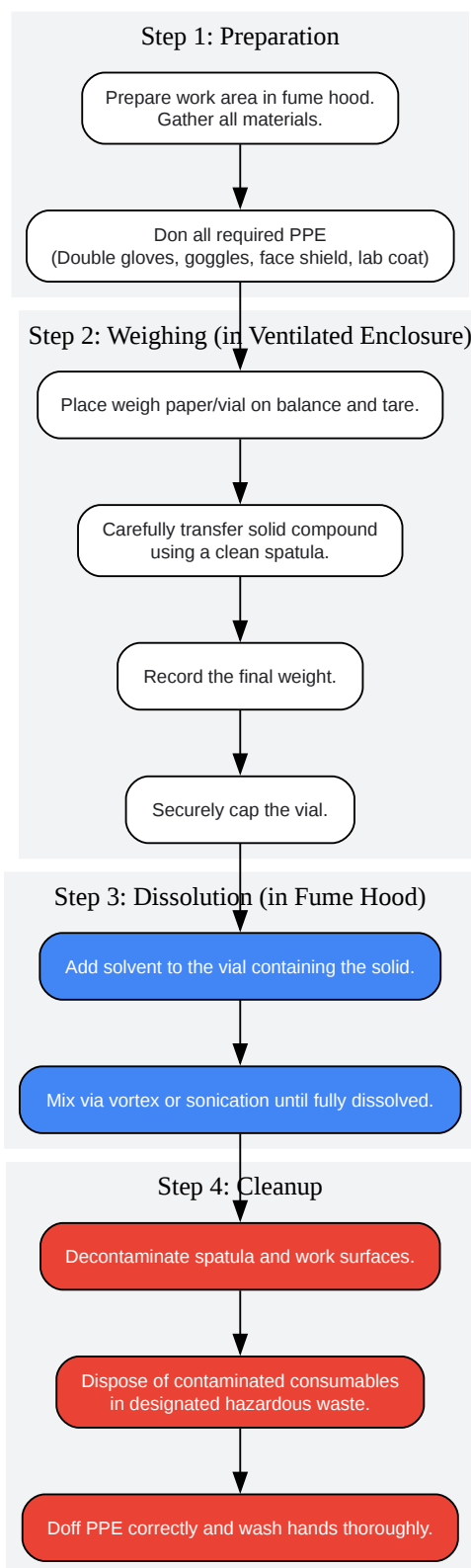
Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory.

PPE Item	Specification	Rationale
Hand Protection	Nitrile gloves (double-gloving recommended).	Provides a barrier against dermal absorption. Inspect gloves before use and change them immediately if contaminated.[8]
Eye Protection	Chemical safety goggles and a face shield.[8]	Protects against splashes and airborne particles, which is critical given the H318 (Causes serious eye damage) classification.
Body Protection	Flame-resistant lab coat, fully buttoned.	Protects skin and personal clothing from contamination.
Respiratory	Not required if handled exclusively within a fume hood. For large spills or emergencies, a NIOSH-approved respirator with ammonia/organic amine cartridges is necessary.[9]	The fume hood provides primary respiratory protection.

Step-by-Step Weighing and Solution Preparation Protocol

This protocol ensures accuracy while minimizing exposure.



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Caption: Step-by-step workflow for safely weighing and dissolving the compound.

Section 5: Emergency Procedures

Preparedness is key to mitigating the consequences of an accidental exposure or spill. All personnel must be familiar with the location and operation of safety equipment.

Exposure Response

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[9][10]
Skin Contact	Immediately remove all contaminated clothing. Wash skin with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.[11][9]
Inhalation	Move the person to fresh air and keep them comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention.[11][9][10]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[9][10]

Spill Response Protocol

For small spills (<1 g) inside a chemical fume hood:

- Alert Personnel: Inform others in the immediate area.
- Ensure Containment: Verify the spill is contained within the fume hood.
- Absorb: Cover the spill with an inert absorbent material like vermiculite or sand.[8][12]

- Collect: Carefully scoop the absorbed material into a designated hazardous waste container. [8]
- Decontaminate: Wipe the spill area with a suitable solvent (e.g., ethanol), followed by soap and water. All cleaning materials must be disposed of as hazardous waste.
- Report: Report the incident to the laboratory supervisor or safety officer.

For large spills or any spill outside of a fume hood, evacuate the area and contact the institution's emergency response team immediately.

Section 6: Waste Disposal

All waste containing **2-(4-Phenoxyphenoxy)ethanamine**, whether solid, in solution, or as contaminated consumables (e.g., gloves, weigh paper, pipette tips), must be treated as hazardous waste.

- Containers: Use clearly labeled, sealed, and compatible hazardous waste containers. [8]
- Segregation: Do not mix amine waste with incompatible waste streams (e.g., strong acids or oxidizers).
- Disposal: Follow all local, state, and federal regulations for hazardous waste disposal. [4][8][9][10] Do not dispose of down the drain or in regular trash.

References

- How to Handle Amines Safely in Industrial Environments: A Comprehensive Guide. (n.d.). Vertex AI Search.
- Toxicity, Hazards, and Safe Handling of Primary Aromatic Amines. (2023, November 9). ACS Publications.
- Amine Storage Conditions: Essential Guidelines for Safety. (n.d.). Diplomata Comercial.
- 2-(4-Phenoxyphenyl)ethanamine. (n.d.). Sigma-Aldrich.
- Aromatic Amine DECONTamination Solution SDS. (2023, December 22). SKC Inc.
- Toxicity, Hazards, and Safe Handling of Primary Aromatic Amines. (n.d.). ResearchGate.
- Safety Data Sheet for 2-(2-Methoxyphenoxy)ethylamine. (2025, December 25).
- 2-(4-Isopropylphenoxy)Ethanamine. (n.d.). PubChem.
- Safety Data Sheet for 2-(4-Methoxyphenoxy)ethylamine. (2025, December 20).
- Safety Data Sheet for a similar amine compound. (2025, October 16).

- Material Safety Data Sheet for Phenoxy Herbicide. (n.d.). Winfield Solutions, LLC.
- Standard Operating Procedure for Handling Time Sensitive Chemicals. (2024, March). University of Notre Dame Risk Management and Safety.
- Safety Data Sheet for 2-[2-(2-Propynyloxy)ethoxy]ethylamine. (n.d.). TCI EUROPE N.V.

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Sources

1. pubs.acs.org [pubs.acs.org]
 2. researchgate.net [researchgate.net]
 3. 2-(4-Isopropylphenoxy)Ethanamine | C₁₁H₁₇NO | CID 6484674 - PubChem [pubchem.ncbi.nlm.nih.gov]
 4. assets.thermofisher.com [assets.thermofisher.com]
 5. tcichemicals.com [tcichemicals.com]
 6. diplomatacomercial.com [diplomatacomercial.com]
 7. riskmanagement.nd.edu [riskmanagement.nd.edu]
 8. skcinc.com [skcinc.com]
 9. fishersci.com [fishersci.com]
 10. fishersci.com [fishersci.com]
 11. diplomatacomercial.com [diplomatacomercial.com]
 12. cdms.telusagcg.com [cdms.telusagcg.com]
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